

Application Note: Determination of Thorium Isotopes using Gamma Spectrometry

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Compound of Interest

| | |
|----------------|-----------|
| Compound Name: | Thorium |
| CAS No.: | 7440-29-1 |
| Cat. No.: | B1195848 |

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Thorium is a naturally occurring radioactive element found in the earth's crust.[1] Its most abundant and stable isotope, **Thorium-232** (^{232}Th), is the parent of a long decay series that produces alpha, beta, and gamma radiation.[1] Accurate determination of **thorium** isotopes is crucial in various fields, including environmental monitoring, geological surveying, nuclear waste management, and in the context of drug development, particularly for assessing the radioactive purity of materials and ensuring the safety of pharmaceutical products. Gamma spectrometry is a powerful, non-destructive analytical technique widely used for the identification and quantification of gamma-emitting radionuclides, making it an ideal method for the analysis of **thorium** isotopes.[2][3] This application note provides a detailed protocol for the determination of **thorium** isotopes using high-resolution gamma spectrometry.

Principle of the Method

Gamma-ray spectrometry measures the energy and intensity of gamma rays emitted from a sample. Each radionuclide has a unique gamma-ray signature, allowing for its identification and

quantification. The concentration of the radionuclide is proportional to the intensity of its characteristic gamma-ray peaks.[2]

The most common **thorium** isotope, ^{232}Th , has a very long half-life (1.4×10^{10} years) and its direct measurement via gamma spectrometry is challenging due to a low-energy gamma peak (63.8 keV) with very low emission intensity and potential interferences.[4] Therefore, the determination of ^{232}Th is typically performed indirectly by measuring the more intense gamma emissions from its short-lived daughter products, assuming that they are in secular equilibrium with the parent ^{232}Th . [4] Key progeny radionuclides used for this purpose include Actinium-228 (^{228}Ac), Lead-212 (^{212}Pb), and Thallium-208 (^{208}Tl). [2][4] For secular equilibrium to be established in a sample, it must be sealed for a period of at least 30 days to allow the decay products, particularly the gaseous radon isotopes, to reach equilibrium with their parent radionuclides.[3]

Experimental Protocols

Protocol 1: Solid Sample Preparation

This protocol is suitable for soil, sediment, rock, and other solid matrices.

- **Sample Collection:** Collect a representative sample from the area of interest.
- **Drying:** Dry the sample in an oven at 105°C until a constant weight is achieved. For soils with high clay or organic content, freeze-drying is recommended to prevent clumping.[5]
- **Homogenization:** Crush and pulverize the dried sample to a fine powder (e.g., passing through a 30-mesh or < 2 mm sieve) using a jaw crusher or a suitable mill to ensure homogeneity.[2][5]
- **Sample Weighing and Sealing:** Weigh a specific amount of the homogenized sample (e.g., 100-500 g) into a pre-weighed, well-defined geometry container (e.g., a Marinelli beaker or a cylindrical container).[2][3] Record the net weight of the sample.
- **Sealing and Equilibration:** Hermetically seal the container to prevent the escape of radon gas. Store the sealed sample for at least 30 days to allow for the establishment of secular equilibrium between ^{226}Ra (from the uranium series, often measured alongside **thorium**) and its progeny, and between ^{228}Ra and its progeny in the **thorium** series.[3]

Protocol 2: Gamma Spectrometer Calibration

Accurate quantification requires both energy and efficiency calibration of the gamma spectrometer.[6]

- Energy Calibration:
 - Use a standard multi-nuclide gamma source (e.g., ^{152}Eu , ^{133}Ba) with well-known gamma-ray energies covering the range of interest (typically up to ~3000 keV).
 - Acquire a spectrum for a sufficient time to obtain well-defined peaks with low statistical uncertainty.
 - Identify the centroids of the known gamma peaks and create a calibration curve (channel number vs. energy). This is typically a linear function.[3]
- Efficiency Calibration:
 - Use a certified multi-nuclide standard source with the same geometry and a similar matrix composition (density) as the samples to be analyzed.[3]
 - Acquire a spectrum for a time sufficient to achieve good counting statistics for the major peaks (uncertainty <1%).[3]
 - For each prominent gamma peak of known energy (E) and emission probability (I), calculate the net peak area (counts).
 - The detection efficiency $\epsilon(E)$ at that energy is calculated using the formula: $\epsilon(E) = (\text{Net Peak Area}) / (\text{Acquisition Time} * \text{Activity of Standard} * \text{Emission Probability})$
 - Plot the efficiency values against their corresponding energies to generate an efficiency calibration curve. This curve is then used to determine the efficiency for the specific gamma-ray energies of the **thorium** progeny in the unknown samples.

Protocol 3: Sample Measurement and Data Acquisition

- Background Measurement: Before measuring the samples, acquire a background spectrum for an extended period (e.g., 24-72 hours) with an empty container of the same geometry

placed on the detector to identify and quantify background radiation.[3][7]

- Sample Measurement:
 - Place the sealed sample container on the detector in a reproducible position.
 - Acquire the gamma-ray spectrum for a sufficiently long time to obtain statistically significant results for the peaks of interest. The counting time will depend on the sample's activity.
 - Save the acquired spectrum for subsequent analysis.

Protocol 4: Data Analysis and Activity Calculation

- Spectrum Analysis:
 - Open the acquired sample spectrum in the analysis software.
 - Subtract the background spectrum from the sample spectrum.
 - Identify the characteristic gamma-ray peaks of the **thorium** decay series progeny (e.g., ^{228}Ac , ^{212}Pb , ^{208}Tl) based on the energy calibration.[8]
 - Calculate the net peak area (total counts minus background continuum) for each identified peak.
- Calculation of Activity Concentration:
 - The activity concentration (A) in Bq/kg for a specific radionuclide is calculated using the following formula: $A \text{ (Bq/kg)} = (\text{Net Peak Area}) / (\epsilon(E) * I * t * m)$ Where:
 - Net Peak Area is the net counts of the characteristic gamma peak.
 - $\epsilon(E)$ is the detection efficiency at energy E, obtained from the efficiency calibration curve.
 - I is the gamma-ray emission probability (intensity) for the specific energy.
 - t is the live counting time in seconds.

- m is the mass of the dried sample in kg.
- Calculate the activity concentration of ^{232}Th based on the weighted average of the activities calculated from its daughter products (^{228}Ac , ^{212}Pb , ^{208}Tl) that are in secular equilibrium.

Data Presentation

Quantitative data is summarized in the tables below for easy reference.

Table 1: Key Radionuclides in the **Thorium-232** Decay Series and their Properties.



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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| Polonium-212 | ^{212}Po | 0.299 microseconds | Alpha |

Source: Data compiled from multiple sources.

Table 2: Principal Gamma-ray Energies for the Determination of ^{232}Th .



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|| 1620.56 | 1.47 ||

Source: Data compiled from multiple sources.[1][8][9]

Visualizations

Diagrams of Key Processes

The following diagrams illustrate the fundamental relationships and workflows involved in the gamma spectrometric determination of **thorium**.



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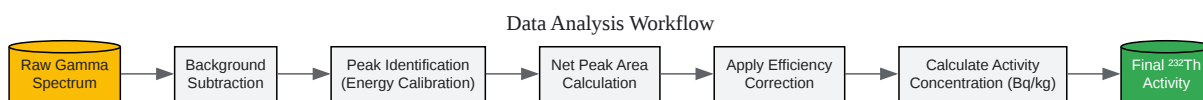
Caption: Simplified **Thorium-232** decay chain highlighting key gamma-emitting progeny.



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